

Vat Red 15: A Technical Evaluation for Scientific Imaging Applications

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An In-depth Analysis of Vat Red 15's Suitability as a Fluorescent Dye for Biological Research

For Researchers, Scientists, and Drug Development Professionals

Executive Summary

This technical guide addresses the potential use of **Vat Red 15** (C.I. 71100) as a fluorescent dye for scientific imaging. Following a comprehensive review of scientific literature and commercial product data, it is concluded that **Vat Red 15** is not utilized as a fluorescent probe in biological imaging. The available data exclusively pertains to its application as a textile dye and an organic pigment for inks and paints. This document details the known physicochemical properties of **Vat Red 15** and elucidates the inherent characteristics of vat dyes that render them unsuitable for live-cell or fixed-tissue microscopy. While direct experimental protocols for **Vat Red 15** in a biological context are non-existent, this guide provides a generalized workflow for the evaluation of novel compounds as potential fluorescent imaging agents, offering a valuable procedural framework for researchers.

Introduction to Vat Red 15

Vat Red 15, also known by its chemical name Bisbenzimidazo[2,1-b:1',2'-j]benzo[lmn][1] [2]phenanthroline-6,9-dione, is a synthetic organic compound classified as a vat dye.[3] Its primary commercial application lies in the dyeing of cellulosic fibers, such as cotton, where it is valued for its deep red hue and high fastness properties.[4][5] It is also processed into an organic pigment for use in inks and paints.[4][5][6]



While some supplier datasheets generically classify **Vat Red 15** as a "fluorescent dye," this appears to be a broad categorization rather than an indication of its utility in high-performance imaging applications.[1][7][8] A notable characteristic is the mention of a "brown, green fluorescent" appearance of its alkaline reduced leuco form, a transient state in the textile dyeing process, which is not applicable to standard biological imaging conditions.[4][5]

Physicochemical Properties of Vat Red 15

Quantitative data regarding the photophysical properties of **Vat Red 15**, such as excitation and emission spectra, quantum yield, and molar extinction coefficient, are absent from the scientific literature. The available information focuses on its chemical identity and general physical properties, which are summarized below.

Property	Value
C.I. Name	Vat Red 15
C.I. Number	71100
CAS Number	4216-02-8
Synonyms	Bordeaux 2R, Vat Red 2R, Pigment Red 194
Molecular Formula	C27H13N3O2
Molecular Weight	411.41 g/mol
Appearance	Purple-red powder
Solubility	Insoluble in water, acetone, and ethanol. Slightly soluble in chloroform, pyridine, and toluene. Soluble in o-chlorophenol.[4][5]
Heat Resistance	≥ 300°C
Light Fastness	7-8 (on a scale of 1-8)

Limitations of Vat Dyes in Scientific Imaging

The primary obstacle to using **Vat Red 15** and other vat dyes in biological imaging is their fundamental chemical nature. Vat dyes are, by definition, insoluble in aqueous solutions, a





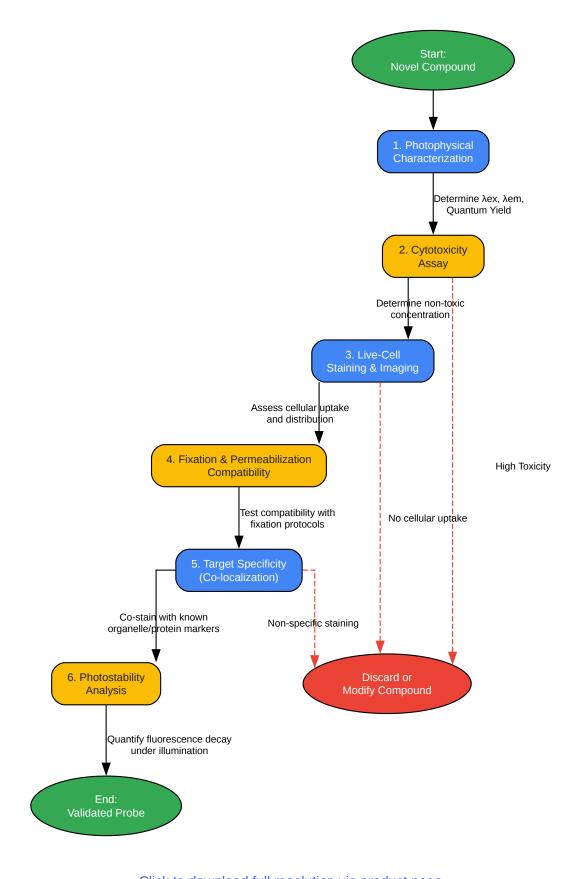


critical requirement for biocompatibility.[9] The process of applying these dyes, known as "vatting," involves a chemical reduction in a strongly alkaline solution (e.g., with sodium hydrosulfite) to form a water-soluble leuco-salt.[6] This leuco form can then be adsorbed by the material to be dyed. Subsequent oxidation, either by air or chemical oxidants, regenerates the original insoluble pigment, trapping it within the material's fibers.[6]

This entire process is incompatible with the delicate environment of live cells or even fixed biological specimens for several reasons:

- Aqueous Insolubility: The dye in its final, colored form is insoluble in the aqueous buffers and media used in microscopy.
- Harsh Chemical Conditions: The strong reducing agents and high alkalinity required for the vatting process are cytotoxic and would destroy the cellular structures being imaged.
- Lack of Specificity: The vat dyeing mechanism relies on trapping the pigment within a substrate, which lacks the molecular specificity required to label distinct proteins, organelles, or signaling pathways within a cell.





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